

# Safety and handling information for Bis[(-)-pinanediolato]diboron

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## Compound of Interest

Compound Name: *Bis[(-)-pinanediolato]diboron*

Cat. No.: *B2718788*

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An In-depth Technical Guide to the Safety and Handling of Bis(pinacolato)diboron

## Chemical Identification and Properties

Bis(pinacolato)diboron, often abbreviated as  $B_2pin_2$ , is a widely used reagent in organic synthesis, particularly for the preparation of pinacol boronic esters via Miyaura borylation.[\[1\]](#)[\[2\]](#) It is a white to off-white crystalline solid that is notably stable in air and not sensitive to moisture, which facilitates its handling under standard laboratory conditions.[\[1\]](#)[\[3\]](#)

## Physical and Chemical Properties

The key physical and chemical properties of Bis(pinacolato)diboron are summarized in the table below.

Property	Value	Source(s)
CAS Number	73183-34-3	[3][4]
Molecular Formula	C <sub>12</sub> H <sub>24</sub> B <sub>2</sub> O <sub>4</sub>	[3][4]
Molecular Weight	253.94 g/mol	[3][4]
Appearance	White to off-white powder or crystalline solid	[1][3][5]
Melting Point	137-140 °C	[3][4]
Boiling Point	222.6 °C at 760 mmHg	[3]
Density	0.97 g/cm <sup>3</sup>	[3]
Flash Point	88.4 °C	[3]
Solubility	Insoluble in water. Soluble in organic solvents like THF, toluene, and dichloromethane.	[1][3]
Stability	Stable under normal ambient and anticipated storage and handling conditions.[5][6]	

## Safety and Hazard Information

There is some discrepancy among suppliers regarding the formal hazard classification of Bis(pinacolato)diboron. Some safety data sheets (SDS) indicate that the chemical does not meet the criteria for hazard classification under OSHA or GHS regulations.[7][8] However, other suppliers classify it as an irritant.[9][10] Given this conflicting information, it is prudent for researchers to handle the compound with care, assuming it possesses the potential to cause irritation.

## Hazard Identification and Precautionary Statements

The following table summarizes the potential hazards as identified by various suppliers. A conservative approach, adopting the more stringent warnings, is recommended.

Hazard	GHS Classification	Precautionary Statements (Codes)	Source(s)
Eye Irritation	Causes serious eye irritation (Category 2)	P280, P305+P351+P338, P337+P313	[9][10]
Skin Irritation	Causes skin irritation (Category 2)	P280, P302+P352, P332+P313, P362+P364	[9][10]
Respiratory Irritation	May cause respiratory irritation (STOT SE 3)	P261, P271, P304+P340, P312, P403+P233	[9][11]
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled (Category 4)	P261, P264, P270, P280, P301+P312, P302+P352, P304+P340	[10]

## Toxicological Data

Toxicological information for Bis(pinacolato)diboron is limited, and many properties have not been thoroughly investigated.[11]

Endpoint	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	<a href="#">[5]</a> <a href="#">[7]</a>
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.	N/A	<a href="#">[11]</a>
Endocrine Disruption	No evidence of endocrine-disrupting properties has been found.	N/A	<a href="#">[6]</a> <a href="#">[9]</a>

## Experimental Protocols: Safe Handling, Storage, and Disposal

The following protocols are derived from standard safety data sheets and are intended to provide a comprehensive guide for handling Bis(pinacolato)diboron in a research setting.

## Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure.

- Eye/Face Protection: Wear chemical safety glasses or goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[\[7\]](#)[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. Gloves must be inspected before use and disposed of properly after handling.[\[7\]](#)[\[11\]](#)
- Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[7\]](#) A particle respirator (e.g., N95) is recommended for nuisance exposures.[\[11\]](#)

## Safe Handling Protocol

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[9][12] Ensure an eyewash station and safety shower are readily accessible.[7]
- Handling: Avoid all personal contact, including inhalation of dust and contact with eyes and skin.[9] Avoid the formation of dust and aerosols.[12]
- Hygiene: Do not eat, drink, or smoke in the work area.[9][12] Wash hands thoroughly with soap and water after handling the reagent.[9] Contaminated work clothes should be laundered separately before reuse.[9]

## Storage

- Store in original containers, keeping them tightly sealed.[9]
- Keep in a cool, dry, and well-ventilated place.[12] Some suppliers recommend refrigeration. [7][10]
- Store away from incompatible materials, such as strong oxidizing agents.[5][6]

## Spill and Emergency Procedures

- Minor Spills: For dry spills, avoid generating dust.[9] Clean up spills immediately by sweeping, shoveling, or vacuuming the material into a clean, dry, sealable, and labeled container for disposal.[9]
- Major Spills: Evacuate personnel from the area.[11][12] Alert emergency services. Control personal contact by wearing appropriate PPE.[9] Prevent spillage from entering drains or waterways.[9]
- First Aid:
  - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[10][11][12]
  - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[11][12]

- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[9][12]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[6][12]

## Waste Disposal

- Dispose of the chemical and its container at an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[9] Do not let the product enter drains.[11]

## Visualized Workflow and Relationships

The following diagrams illustrate key logical workflows for the safe handling of Bis(pinacolato)diboron.

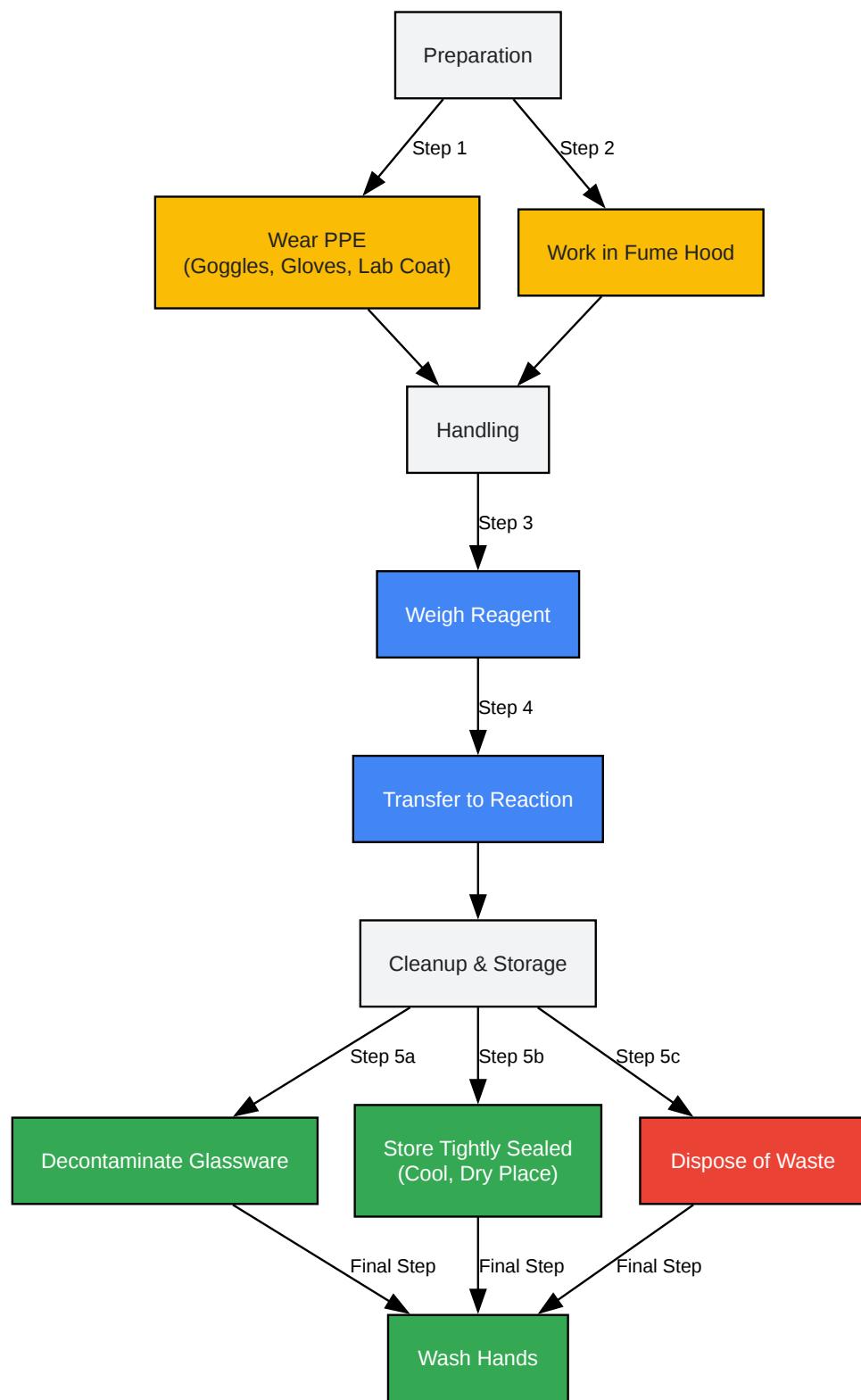


Figure 1: Safe Handling Workflow for Bis(pinacolato)diboron

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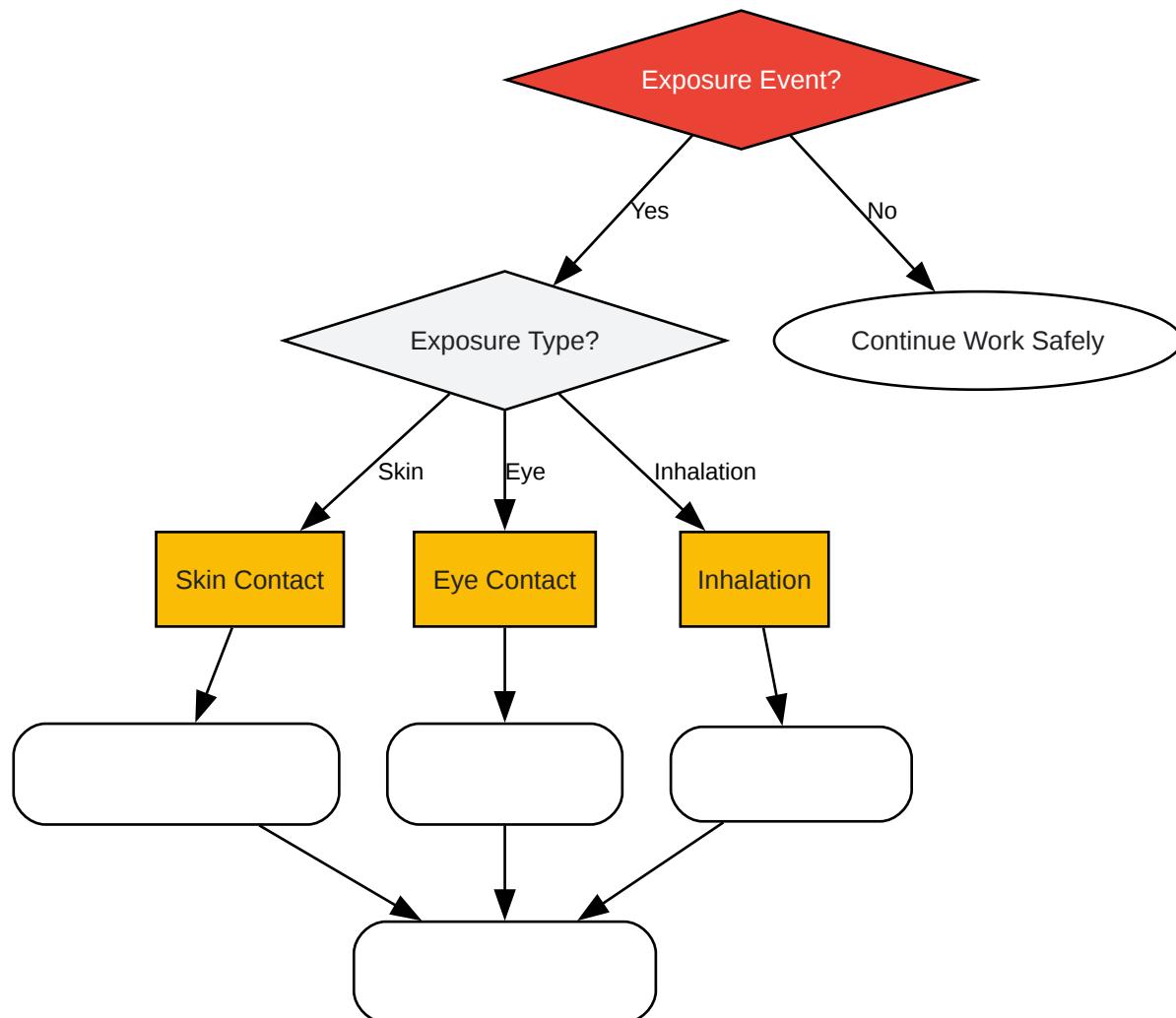


Figure 2: Emergency Response Logic

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